

N-Nitrosoatrazine: Hazardous Waste Management & Disposal Guide[1]

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Compound of Interest

Compound Name: *N-Nitrosoatrazine*

CAS No.: 56525-09-8

Cat. No.: B140960

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Part 1: Chemical Profile & Hazard Logic[1]

Before initiating any workflow, you must understand the specific instability and toxicity of this compound. Unlike generic organic waste, NNAT requires protection from light and strict pH control to prevent uncontrolled degradation into unregulated but still toxic byproducts (Atrazine).

Chemical Identity Table

Parameter	Detail
Chemical Name	N-Nitrosoatrazine
CAS Number	56525-09-8
Molecular Formula	C ₈ H ₁₃ ClN ₆ O
Molecular Weight	244.68 g/mol
Core Hazard Class	Carcinogen (Nitrosamine class), Aquatic Toxin
Physical State	Solid (typically white/colorless crystals)
Solubility	Soluble in organic solvents (DCM, Acetone, Methanol); Low water solubility

Expert Insight: The Stability Paradox

N-Nitrosoatrazine exhibits a unique stability profile compared to other nitrosamines.^[1]

- **Photosensitivity:** It is highly photolabile.^[1] Exposure to UV or strong visible light causes rapid denitrosation, reverting it to Atrazine (CAS 1912-24-9).^[1] While Atrazine is less carcinogenic, it is a regulated endocrine disruptor. Implication: Waste containers must be opaque/amber to maintain chemical inventory accuracy and prevent uncharacterized degradation.
- **pH Sensitivity:** It degrades in acidic environments (pH < 4). Implication: Do not mix with acidic waste streams (e.g., HPLC mobile phases with TFA/Formic Acid) unless intentional destruction is part of a validated protocol.

Part 2: Waste Segregation & Storage Protocol

Proper disposal begins at the bench. You must segregate NNAT from incompatible streams to prevent the formation of volatile toxic gases or exothermic reactions.

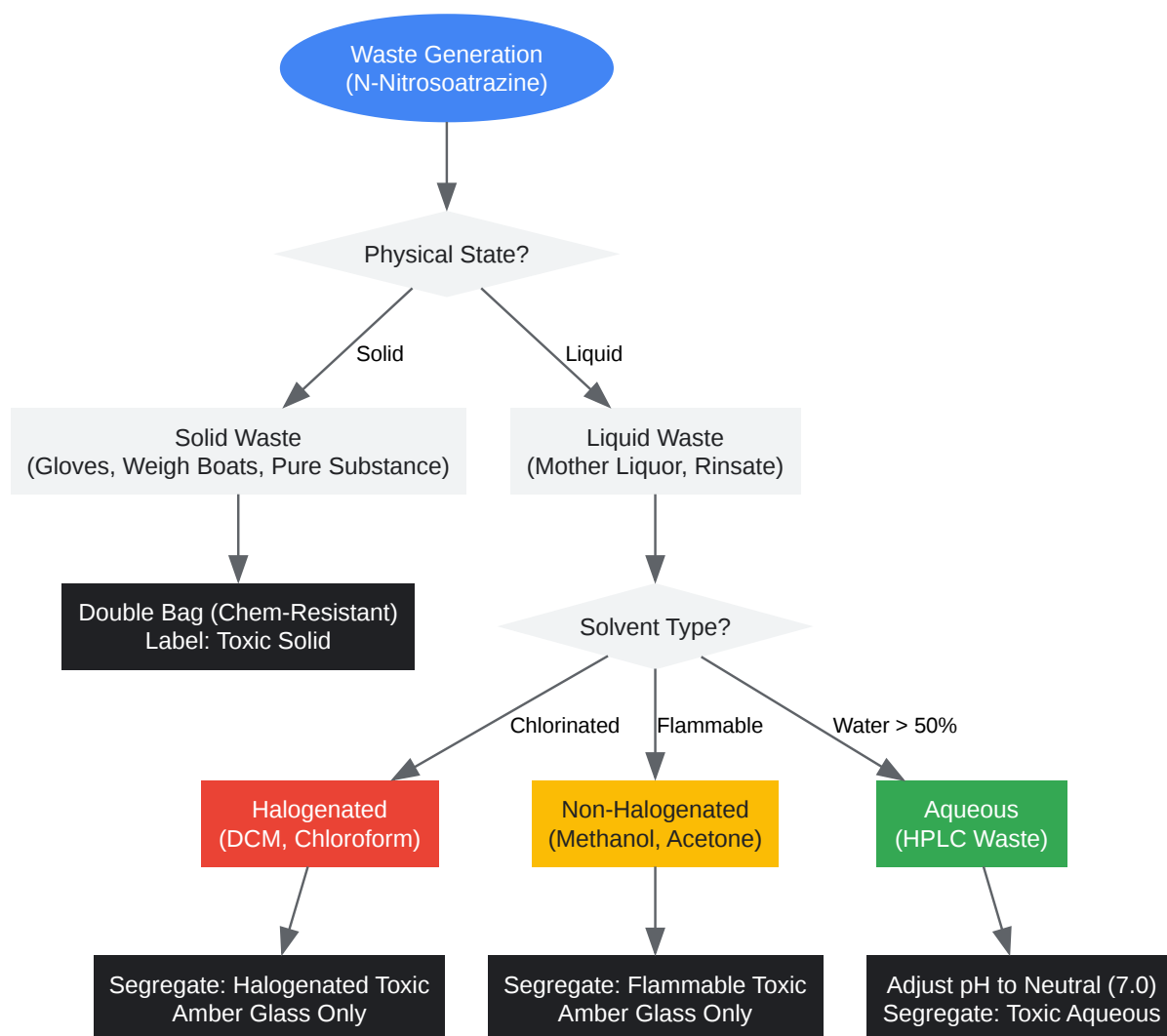
Segregation Logic

- **Do NOT Mix With:** Strong oxidizers (Chromic acid, Perchlorates), Reducing agents (hydrides), or Strong Acids.

- Container Requirement: Amber glass or HDPE with UV-blocking overpack.[1]
- Labeling: Must be explicitly labeled "TOXIC - CARCINOGEN - N-NITROSOATRAZINE".[1]

Workflow Visualization: Waste Stream Segregation

The following diagram illustrates the decision logic for segregating NNAT waste at the point of generation.



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Figure 1: Decision tree for segregating **N-Nitrosoatrazine** waste based on matrix and solvent compatibility.

Part 3: Disposal Methodology

Primary Directive: Incineration is the only acceptable disposal method for **N-Nitrosoatrazine**.

[1] Never dispose of this compound down the drain. It is an aquatic toxin and environmentally persistent.

Step-by-Step Disposal Workflow

- Characterization (RCRA Compliance):
 - While **N-Nitrosoatrazine** does not have a specific "P" or "U" list code (unlike N-Nitrosodimethylamine - P082), it must be characterized based on Toxicity.[1]
 - Recommendation: Manage as a Class 6.1 Toxic Substance.[1] If present in a mixture with listed solvents (e.g., Methanol, DCM), the mixture assumes the codes of the solvents (F003, F002) plus the characteristic of toxicity.
- Packaging:
 - Liquids: Screw-cap amber glass bottles (4L max recommended). Headspace should be 10% to allow for expansion.
 - Solids: Double-bagged in 6-mil polyethylene bags, then placed in a secondary rigid container (fiber drum or poly bucket).
- Destruction Method:
 - High-Temperature Incineration: The waste must be sent to a TSDF (Treatment, Storage, and Disposal Facility) capable of incineration at $>1000^{\circ}\text{C}$ with a residence time of at least 2 seconds. This ensures the destruction of the N-N=O bond and the triazine ring.

Part 4: Emergency Spill Protocol

In the event of a spill, speed and containment are critical to prevent exposure and environmental release.

Required PPE: Nitrile gloves (double gloved) or Silver Shield® laminate gloves (for high concentrations), Tyvek lab coat, Safety Goggles, and N95/P100 respirator (if powder form).

Spill Response Loop



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Figure 2: Operational loop for managing **N-Nitrosoatrazine** spills.[1]

Decontamination Verification

After physical removal, surfaces should be wiped with Ethanol or Acetone (NNAT is soluble in these), followed by a soap and water wash.

- Note: Do not use strong bleach (hypochlorite) immediately on the concentrated substance, as reactions with the amine functionality can theoretically generate other chlorinated byproducts. Solvent removal is safer for the primary cleanup.

References

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- Occupational Safety and Health Administration (OSHA).Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1003 - 13 Carcinogens).^[1] (General guidance on Nitrosamine handling).^[1]^[3]^[4] Retrieved from [\[Link\]](#)^[1]

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